

An In-depth Technical Guide to 4-Isopropoxybenzohydrazide

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Compound of Interest

Compound Name: 4-Isopropoxybenzohydrazide

CAS No.: 90873-17-9

Cat. No.: B1271591

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of modern medicinal chemistry and drug discovery, the exploration of novel molecular scaffolds is paramount. Among these, benzohydrazide derivatives have emerged as a versatile class of compounds, exhibiting a wide spectrum of biological activities. This guide focuses on a specific, promising derivative: **4-Isopropoxybenzohydrazide**. As a Senior Application Scientist, my objective is to provide a comprehensive technical resource that not only details the fundamental chemical properties of this compound but also elucidates the practical methodologies for its synthesis and characterization. This document is designed to be a self-validating system, grounded in established scientific principles and supported by authoritative references, to empower researchers in their pursuit of innovative therapeutic agents.

Molecular Overview and Physicochemical Properties

4-Isopropoxybenzohydrazide is an aromatic hydrazide characterized by an isopropoxy group at the para position of the benzene ring. This structural feature significantly influences its physicochemical properties and, consequently, its potential biological activity.

Structural and Chemical Identity

- IUPAC Name: 4-(propan-2-yloxy)benzohydrazide
- CAS Number: 90873-17-9[1]
- Molecular Formula: $C_{10}H_{14}N_2O_2$ [1]
- Molecular Weight: 194.23 g/mol [1]

The molecule consists of a central phenyl ring, a hydrazide functional group ($-CONHNH_2$), and an isopropoxy group ($-OCH(CH_3)_2$). The presence of the polar hydrazide moiety suggests the potential for hydrogen bonding, which can influence its solubility and interactions with biological targets.

Table 1: Core Physicochemical Properties of **4-Isopropoxybenzohydrazide**

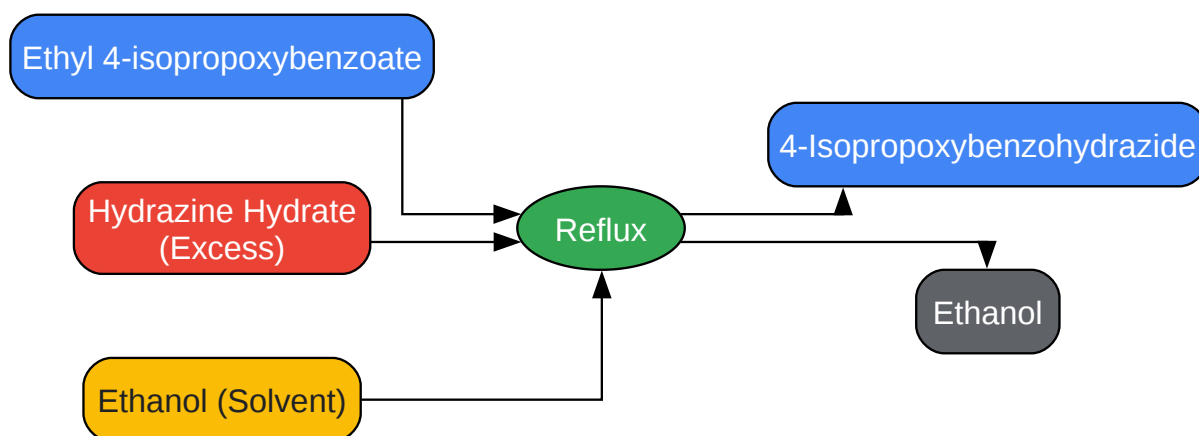
Property	Value/Information
Physical Form	Solid[1]
Melting Point	A precise experimental melting point is not widely published. However, related benzohydrazide compounds are crystalline solids with distinct melting points. The determination of the melting point is a crucial step in characterization and purity assessment.
Solubility	Specific quantitative data for 4-Isopropoxybenzohydrazide is not readily available. However, benzohydrazide and its derivatives are generally moderately soluble in water and show good solubility in organic solvents like ethanol, methanol, and acetone.[2] Solubility is expected to increase with temperature.[2]
Storage Temperature	Room Temperature[1]

Synthesis of 4-Isopropoxybenzohydrazide

The synthesis of **4-Isopropoxybenzohydrazide** can be reliably achieved through the hydrazinolysis of its corresponding ester, ethyl 4-isopropoxybenzoate. This method is a standard and efficient route for the preparation of various benzohydrazide derivatives.[3][4]

Synthetic Workflow

The synthesis involves a nucleophilic acyl substitution reaction where hydrazine hydrate acts as the nucleophile, attacking the electrophilic carbonyl carbon of the ester.



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Caption: Synthetic workflow for **4-Isopropoxybenzohydrazide**.

Detailed Experimental Protocol

This protocol is adapted from established procedures for the synthesis of similar benzohydrazides.[3]

Materials:

- Ethyl 4-isopropoxybenzoate
- Hydrazine hydrate (80% or higher)
- Ethanol (absolute)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Beaker

- Buchner funnel and filter paper
- Recrystallization solvent (e.g., ethanol or methanol)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethyl 4-isopropoxybenzoate (1 equivalent) in absolute ethanol.
- **Addition of Hydrazine Hydrate:** To this solution, add an excess of hydrazine hydrate (typically 5-10 equivalents). The large excess of hydrazine hydrate helps to drive the reaction to completion.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 2-6 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Cooling and Precipitation:** After the reaction is complete, cool the mixture to room temperature. The product, **4-Isopropoxybenzohydrazide**, will often precipitate out of the solution as a white solid.
- **Isolation:** Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials and byproducts.
- **Purification:** For higher purity, the crude product can be recrystallized from a suitable solvent, such as ethanol or methanol.
- **Drying:** Dry the purified crystals in a vacuum oven to obtain the final product.

Spectroscopic and Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized **4-Isopropoxybenzohydrazide**. The following spectroscopic techniques are fundamental for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methine proton of the isopropoxy group, the methyl protons of the isopropoxy group, and the protons of the hydrazide group. The aromatic protons will likely appear as a set of doublets due to the para-substitution pattern. The methine proton will be a septet, and the methyl protons will be a doublet. The hydrazide protons ($-\text{NH}$ and $-\text{NH}_2$) may appear as broad singlets.
- ^{13}C NMR: The carbon NMR spectrum will show characteristic peaks for the aromatic carbons, the carbonyl carbon, and the carbons of the isopropoxy group. The chemical shift of the carbonyl carbon is typically in the range of 160-180 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Table 2: Predicted Characteristic IR Absorption Bands for **4-Isopropoxybenzohydrazide**

Functional Group	Characteristic Absorption (cm^{-1})
N-H stretching (amine)	3300-3400 (two bands)
C-H stretching (sp^3)	2850-3000
C=O stretching (amide I)	~1640-1680
N-H bending (amide II)	~1550-1640
C-O stretching (ether)	~1200-1250
Aromatic C=C stretching	~1450-1600

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The molecular ion peak (M^+) should be observed at m/z 194. Key

fragmentation patterns would likely involve the loss of the isopropoxy group, the hydrazide moiety, or parts thereof.

Potential Applications in Drug Discovery and Research

Benzohydrazide derivatives are a well-established class of compounds with a broad range of pharmacological activities, including antimicrobial, antifungal, antioxidant, and anticancer properties.^{[5][6][7][8]} The isopropoxy substitution on the benzene ring of **4-Isopropoxybenzohydrazide** may modulate these activities, offering a unique profile for drug development.

Antimicrobial and Antifungal Potential

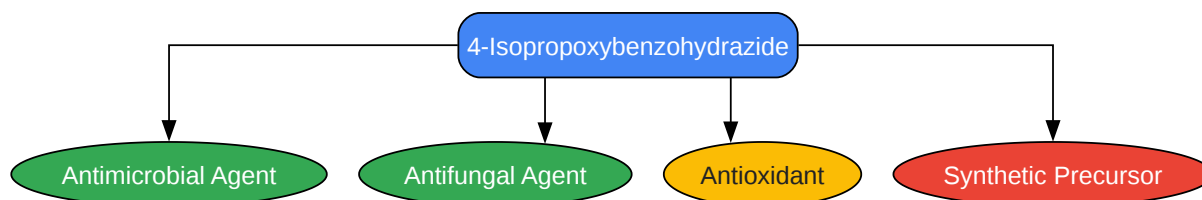
Numerous studies have demonstrated the potent antimicrobial and antifungal activities of benzohydrazide derivatives.^{[5][6][7]} The mechanism of action is often attributed to the chelation of metal ions essential for microbial growth or the inhibition of specific enzymes. The lipophilicity introduced by the isopropoxy group could enhance cell membrane permeability, potentially increasing its efficacy.

Antioxidant Activity

While the presence of a free hydroxyl group is often crucial for significant antioxidant activity in phenolic compounds, the overall electronic properties of the molecule can still contribute to some level of antioxidant capacity.^[9] Further investigation into the antioxidant potential of **4-Isopropoxybenzohydrazide** is warranted.

Precursor for Novel Compounds

The hydrazide functionality of **4-Isopropoxybenzohydrazide** serves as a versatile synthetic handle for the creation of a diverse library of derivative compounds, such as Schiff bases and heterocyclic compounds, which are also known to possess a wide range of biological activities.^{[3][4]}



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Caption: Potential applications of **4-Isopropoxybenzohydrazide**.

Conclusion and Future Directions

4-Isopropoxybenzohydrazide represents a molecule of significant interest for further investigation in the fields of medicinal chemistry and drug discovery. Its straightforward synthesis and the known biological potential of the benzohydrazide scaffold make it an attractive candidate for screening in various biological assays. Future research should focus on obtaining detailed experimental data for its physicochemical properties, including a precise melting point and solubility profile. Furthermore, comprehensive in vitro and in vivo studies are necessary to fully elucidate its pharmacological profile and potential as a therapeutic agent or a lead compound for the development of new drugs.

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